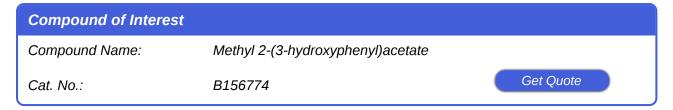


Application Notes: Synthesis of Bioactive Compounds from Methyl 2-(3-hydroxyphenyl)acetate

Author: BenchChem Technical Support Team. Date: December 2025



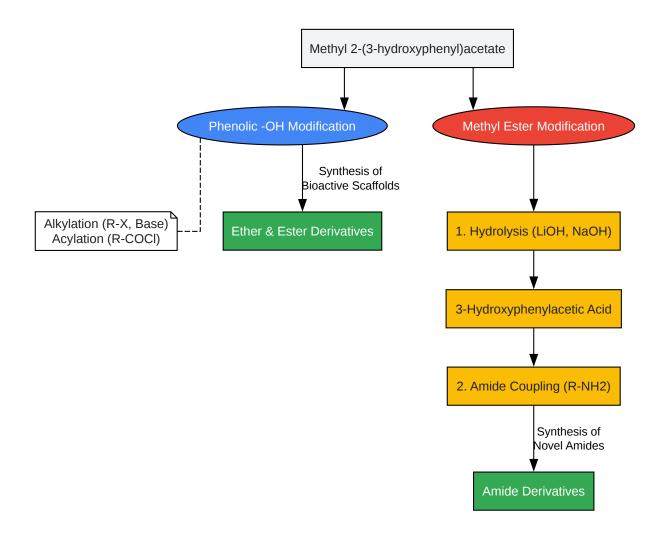
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Methyl 2-(3-hydroxyphenyl)acetate** is a versatile bifunctional building block for the synthesis of a wide range of bioactive compounds. Its structure contains two key reactive sites: a phenolic hydroxyl group and a methyl ester.[1] These functional groups provide convenient handles for chemical modifications, allowing for the construction of diverse molecular libraries for drug discovery and development. This molecule serves as a valuable starting material for creating analogues of natural products and for conducting structure-activity relationship (SAR) studies in medicinal chemistry.[1] Potential applications for its derivatives include the development of anti-inflammatory agents and central nervous system (CNS) drugs. [1]

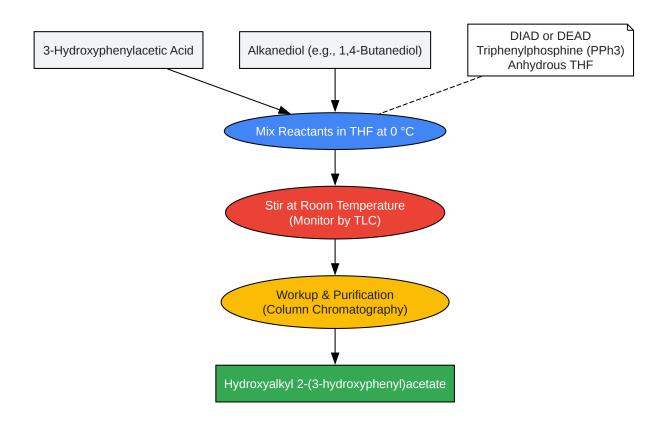
General Synthetic Strategies

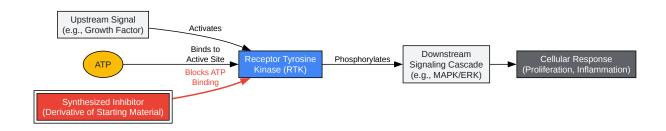
The primary synthetic routes for derivatizing **methyl 2-(3-hydroxyphenyl)acetate** involve reactions at the phenolic hydroxyl group or the methyl ester. The hydroxyl group can be readily alkylated or acylated to introduce various side chains, which can modulate properties like solubility and target engagement. The methyl ester can be hydrolyzed to the corresponding carboxylic acid, which can then be converted into a variety of amides or other ester analogues.











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References

- 1. Methyl 2-(3-Hydroxyphenyl)acetate [myskinrecipes.com]
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